An In-depth Technical Guide to DMT-dU-CE Phosphoramidite

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Compound of Interest

Compound Name:	*DMT-dU-CE Phosphoramidite*
CAS No.:	*289712-98-7*
Cat. No.:	*B1609984*

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Introduction

DMT-dU-CE Phosphoramidite is a crucial building block in the chemical synthesis of deoxyribonucleic acid (DNA) oligonucleotides. As a modified nucleoside, it enables the site-specific incorporation of a deoxyuridine (dU) base into a growing DNA chain. This technical guide provides a comprehensive overview of its chemical properties, applications, and the methodologies for its use in solid-phase oligonucleotide synthesis. Deoxyuridine-containing oligonucleotides are instrumental in various research and diagnostic applications, including the study of DNA repair mechanisms, particularly the base excision repair (BER) pathway, and as components of primers and probes for molecular biology.

The use of the dimethoxytrityl (DMT) group on the 5'-hydroxyl function and a 2-cyanoethyl (CE) protecting group on the phosphite moiety ensures controlled, sequential addition of the nucleoside during synthesis.[1] The diisopropylamino group facilitates the coupling reaction, which is activated under mild acidic conditions.[2][3]

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Core Properties of DMT-dU-CE Phosphoramidite

The physical and chemical properties of **DMT-dU-CE Phosphoramidite** are summarized in the table below. These parameters are critical for its proper handling, storage, and use in automated DNA synthesizers.

Property	Value	Reference
Chemical Name	5'-O-(4,4'-Dimethoxytrityl)-2'-deoxyuridine-3'-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite	[3][4]
Molecular Formula	$C_{39}H_{47}N_4O_8P$	[3][4][5][6]
Molecular Weight	730.79 g/mol	[3][4][5][6]
CAS Number	109389-30-2	[5][7]
Appearance	White to off-white powder	[3]
Purity	≥98% (typically by HPLC and ^{31}P NMR)	[8]
Solubility	Soluble in anhydrous acetonitrile	[2]
Storage Conditions	-20°C under an inert, dry atmosphere	[5]

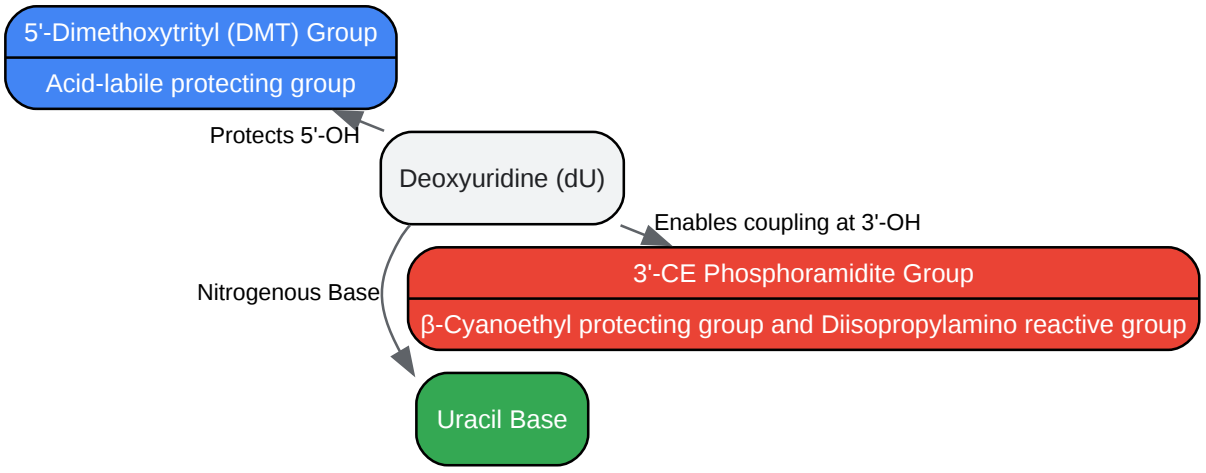
Oligonucleotide Synthesis Using DMT-dU-CE Phosphoramidite

The synthesis of oligonucleotides using phosphoramidite chemistry is a cyclical process performed on a solid support, typically controlled pore glass (CPG).[9] Each cycle consists of four main steps: detritylation, coupling, capping, and oxidation.[2] This process allows for the sequential addition of nucleotide building blocks in the 3' to 5' direction.[2][9]

Key Structural Components of a Phosphoramidite

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The structure of a phosphoramidite is designed for controlled reactivity during the synthesis cycle. The key protecting and reactive groups of **DMT-dU-CE Phosphoramidite** are illustrated below.



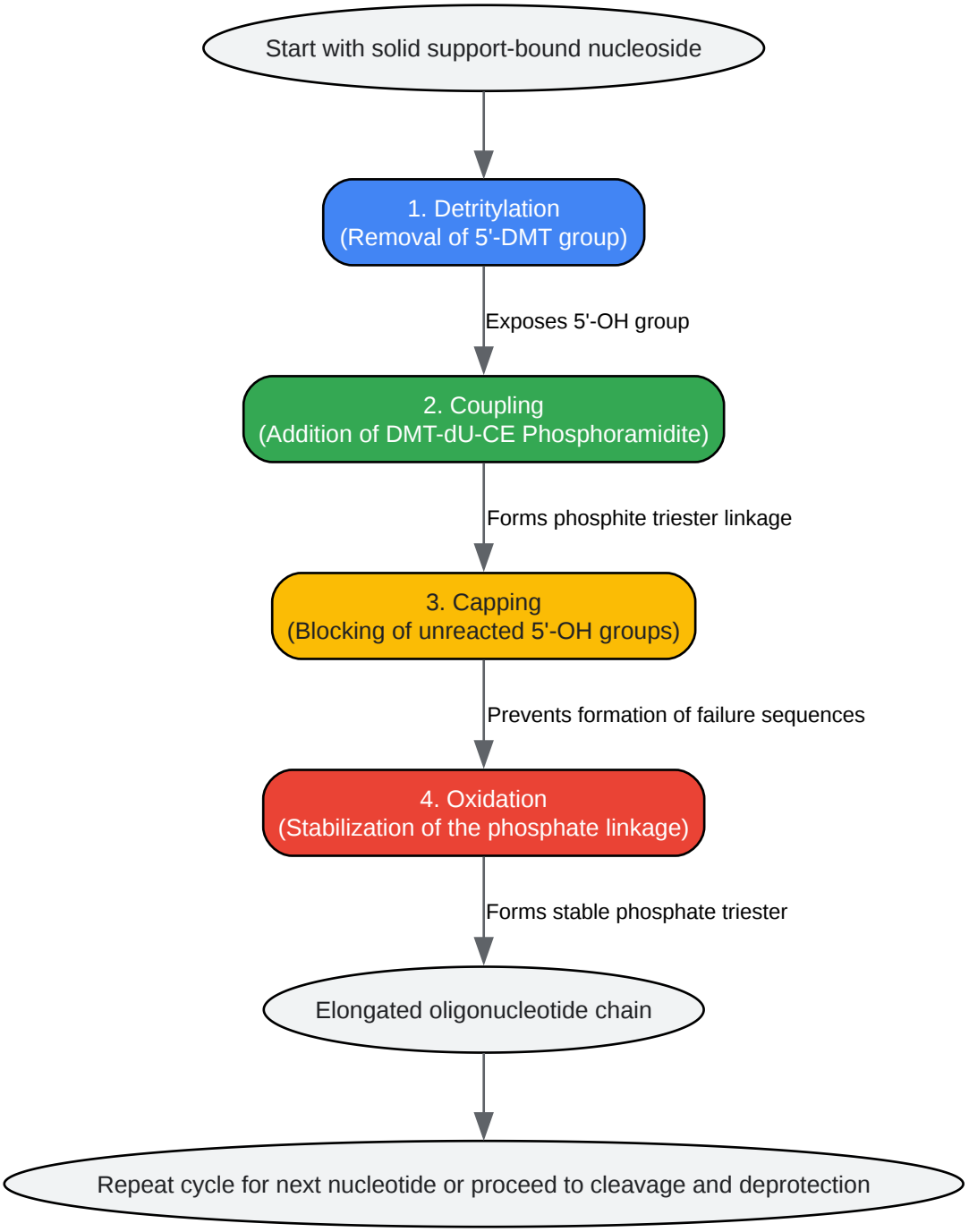
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Caption: Key functional groups of **DMT-dU-CE Phosphoramidite**.

The Oligonucleotide Synthesis Cycle

The automated synthesis of an oligonucleotide involves the repetition of a four-step cycle for each nucleotide added to the growing chain.

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Caption: The four-step cycle of solid-phase oligonucleotide synthesis.

Experimental Protocols

The following protocols provide a general framework for the use of **DMT-dU-CE Phosphoramidite** in an automated DNA synthesizer. Instrument-specific protocols should be

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consulted, and optimization may be required based on the sequence and scale of the synthesis.

Reagent Preparation

- **DMT-dU-CE Phosphoramidite** Solution: Dissolve the phosphoramidite in anhydrous acetonitrile to a final concentration of 0.1 M. Ensure the solvent has a water content of less than 30 ppm.
- Activator Solution: A 0.45 M solution of 5-Ethylthio-1H-tetrazole (ETT) or 0.25 M 4,5-dicyanoimidazole (DCI) in anhydrous acetonitrile is commonly used.
- Capping Solution A: Acetic anhydride/2,6-lutidine/THF.
- Capping Solution B: N-methylimidazole/THF.
- Oxidizing Solution: A solution of 0.02 M iodine in THF/water/pyridine.
- Deblocking Solution: A solution of 3% trichloroacetic acid (TCA) or dichloroacetic acid (DCA) in dichloromethane.

Automated Synthesis Cycle

The following steps are performed in an automated DNA synthesizer for each addition of a nucleotide.

- Detritylation (Deblocking):
  - The 5'-DMT protecting group is removed from the support-bound oligonucleotide chain by treating it with the deblocking solution.
  - This step exposes a free 5'-hydroxyl group for the subsequent coupling reaction.
  - The column is then washed extensively with anhydrous acetonitrile to remove the acid and the cleaved DMT cation.
- Coupling:

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- The **DMT-dU-CE Phosphoramidite** solution and the activator solution are delivered simultaneously to the synthesis column.
- The activator protonates the diisopropylamino group of the phosphoramidite, making it a good leaving group.[2][3]
- The free 5'-hydroxyl group of the growing oligonucleotide chain attacks the activated phosphoramidite, forming a phosphite triester linkage.
- A typical coupling time for standard deoxynucleoside phosphoramidites is 20-60 seconds.[9]

- Capping:
  - To prevent the elongation of chains that failed to react in the coupling step ("failure sequences"), any unreacted 5'-hydroxyl groups are irreversibly blocked.
  - This is achieved by acetylation using the capping solutions.
- Oxidation:
  - The newly formed phosphite triester linkage is unstable and is oxidized to a more stable pentavalent phosphate triester.
  - This is accomplished by treating the support with the oxidizing solution.
  - This step completes one cycle of nucleotide addition. The cycle is then repeated with the next phosphoramidite in the desired sequence.

Post-Synthesis Cleavage and Deprotection

- After the final synthesis cycle, the oligonucleotide is cleaved from the solid support.
- The protecting groups on the phosphate backbone (cyanoethyl groups) and the nucleobases are removed.
- This is typically achieved by incubation with concentrated aqueous ammonia or a mixture of ammonia and methylamine (AMA). The specific conditions (temperature and duration)

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depend on the protecting groups used for the other bases in the sequence.

Purification

- The crude oligonucleotide product is typically purified to remove truncated sequences and other impurities.
- Common purification methods include High-Performance Liquid Chromatography (HPLC) and Polyacrylamide Gel Electrophoresis (PAGE).

Quality Control

The purity and identity of **DMT-dU-CE Phosphoramidite** and the final oligonucleotide product are assessed using various analytical techniques.

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Analysis	Method	Purpose
Phosphoramidite Purity	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)	To determine the chemical purity of the phosphoramidite and detect any degradation products. The phosphoramidite typically appears as a doublet representing the two diastereomers.
Phosphoramidite Identity & Purity	^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the presence of the trivalent phosphorus of the phosphoramidite (signals around 149 ppm) and to quantify phosphorus-containing impurities.
Oligonucleotide Identity	Mass Spectrometry (e.g., ESI-MS)	To confirm the molecular weight of the final synthesized oligonucleotide.
Oligonucleotide Purity	Anion-Exchange HPLC (AEX-HPLC) or RP-HPLC	To assess the purity of the full-length oligonucleotide product and quantify failure sequences.
Coupling Efficiency Monitoring	Trityl Cation Monitoring	The amount of the orange-colored DMT cation released during the detritylation step can be measured spectrophotometrically to monitor the efficiency of each coupling step in real-time.

Conclusion

DMT-dU-CE Phosphoramidite is a high-purity reagent that is essential for the synthesis of oligonucleotides containing deoxyuridine. Its carefully designed chemical structure, featuring key protecting groups, allows for high coupling efficiencies and the reliable production of

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custom DNA sequences. A thorough understanding of its properties and the principles of phosphoramidite chemistry is crucial for researchers and developers in the fields of molecular biology, diagnostics, and therapeutics to successfully synthesize and utilize dU-containing oligonucleotides in their applications.

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